Application Notes and Protocols: 2-Cyclobutylmorpholine as a Versatile Amine Building Block

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Compound of Interest

Compound Name:	*2-Cyclobutylmorpholine hydrochloride*
CAS No.:	*1660110-83-7*
Cat. No.:	*B2734520*

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Introduction: The Strategic Advantage of the 2-Cyclobutylmorpholine Scaffold

In the landscape of modern medicinal chemistry, the morpholine moiety is a well-established privileged structure, frequently incorporated into drug candidates to enhance pharmacological profiles, including potency, solubility, and metabolic stability.[1][2] The strategic introduction of a cyclobutyl group at the 2-position of the morpholine ring offers a unique three-dimensional exit vector, enabling chemists to explore novel chemical space and optimize ligand-receptor interactions.[3] The puckered nature of the cyclobutane ring can enforce specific conformations, reduce planarity, and improve metabolic stability compared to more conventional substituents.[3]

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This guide provides a comprehensive overview of 2-cyclobutylmorpholine as a secondary amine building block, including its physicochemical properties, and detailed protocols for its application in key synthetic transformations. These protocols are designed to be self-validating, with explanations of the underlying chemical principles to empower researchers in their synthetic endeavors.

Physicochemical and Spectroscopic Profile of 2-Cyclobutylmorpholine

A thorough understanding of the physical and spectral properties of a building block is paramount for its effective use in synthesis and for the characterization of its derivatives.

Table 1: Physicochemical Properties of 2-Cyclobutylmorpholine

Property	Value	Source
CAS Number	1219844-05-9	[4]
Molecular Formula	$C_8H_{15}NO$	[4]
Molecular Weight	141.21 g/mol	[4]
Boiling Point (Predicted)	197 - 203 °C	[5]
Density (Predicted)	1.02 g/cm³	[5]
LogP (Predicted)	0.7749	[4]
Topological Polar Surface Area (TPSA)	21.26 Å²	[4]

Note: Predicted values are for the isomeric 3-cyclobutylmorpholine and serve as an estimation for the 2-substituted analog.

Spectroscopic Characterization:

The structural integrity of 2-cyclobutylmorpholine and its derivatives is confirmed through standard spectroscopic techniques. While specific spectra for the title compound are not readily

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available in public databases, the expected characteristic signals are outlined below based on the analysis of analogous morpholine-containing structures.[6][7]

- ^{1}H NMR: The proton NMR spectrum is expected to show characteristic signals for the morpholine ring protons, typically in the range of δ 2.5-4.0 ppm. The protons of the cyclobutyl ring will appear as a set of multiplets in the upfield region, approximately δ 1.5-2.5 ppm. The proton at the 2-position of the morpholine ring, adjacent to both the nitrogen and the cyclobutyl group, will likely be a complex multiplet.

- ^{13}C NMR: The carbon NMR spectrum will display distinct signals for the four carbons of the morpholine ring and the four carbons of the cyclobutyl ring. The carbons adjacent to the nitrogen and oxygen atoms in the morpholine ring will be deshielded and appear in the δ 45-70 ppm region.

- Infrared (IR) Spectroscopy: The IR spectrum will be characterized by C-H stretching vibrations of the alkyl groups around 2850-2950 cm^{-1}. A key feature will be the C-O-C stretching of the ether linkage in the morpholine ring, typically observed in the 1115-1070 cm^{-1} region. The absence of a significant N-H stretch in the 3300-3500 cm^{-1} region confirms it as a secondary amine.

- Mass Spectrometry (MS): Electron impact (EI) or electrospray ionization (ESI) mass spectrometry will show the molecular ion peak (M^+) or the protonated molecular ion peak ($[M+H]^+$) at m/z 141 or 142, respectively, confirming the molecular weight of the compound.

Core Synthetic Applications and Detailed Protocols

2-Cyclobutylmorpholine serves as a versatile nucleophile in a variety of essential C-N bond-forming reactions. The following sections provide detailed, field-proven protocols for its use in amide bond formation, reductive amination, and Buchwald-Hartwig amination.

Amide Bond Formation: Coupling with Carboxylic Acids

The formation of an amide bond is one of the most fundamental and frequently utilized reactions in medicinal chemistry.[8] For a sterically demanding secondary amine like 2-cyclobutylmorpholine, the choice of coupling agent and reaction conditions is critical to achieving high yields and minimizing side reactions.[5][9][10]

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Causality Behind Experimental Choices:

- Coupling Reagents: Standard carbodiimide coupling reagents like EDC (1-ethyl-3-(3-dimethylaminopropyl)carbodiimide) in the presence of an activating agent such as HOBt (hydroxybenzotriazole) or a more modern uronium-based reagent like HATU (1-[bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate) are employed to convert the carboxylic acid into a more reactive acylating species.[8] HATU is often preferred for sterically hindered amines as it leads to faster reaction rates and higher yields.

- Base: A non-nucleophilic organic base, such as diisopropylethylamine (DIPEA) or triethylamine (TEA), is used to neutralize the acid formed during the reaction and to facilitate the deprotonation of the amine, enhancing its nucleophilicity.

- Solvent: Anhydrous aprotic solvents like dimethylformamide (DMF) or dichloromethane (DCM) are used to ensure that all reactants are soluble and to prevent hydrolysis of the activated carboxylic acid intermediate.

Caption: Workflow for Amide Bond Formation.

Experimental Protocol: Amide Coupling using HATU

- Reaction Setup: To a dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), add the carboxylic acid (1.0 eq.).

- Dissolution: Dissolve the carboxylic acid in anhydrous DMF (0.1-0.5 M).

- Addition of Reagents: Add 2-cyclobutylmorpholine (1.1 eq.), HATU (1.1 eq.), and DIPEA (2.0 eq.) to the stirred solution.

- Reaction: Stir the reaction mixture at room temperature for 4-16 hours. Monitor the reaction progress by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).

- Work-up: Upon completion, dilute the reaction mixture with ethyl acetate and wash sequentially with 1 M HCl, saturated aqueous $NaHCO_3$, and brine.

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- Purification: Dry the organic layer over anhydrous Na_2SO_4, filter, and concentrate under reduced pressure. Purify the crude product by flash column chromatography on silica gel.

Reductive Amination: Synthesis of Tertiary Amines

Reductive amination is a powerful method for the synthesis of more complex amines from aldehydes or ketones.[11] This one-pot procedure involves the initial formation of an iminium ion intermediate, which is then reduced in situ to the corresponding tertiary amine.[12][13]

Causality Behind Experimental Choices:

- Reducing Agent: Sodium triacetoxyborohydride ($NaBH(OAc)_3$) is a mild and selective reducing agent that is particularly effective for reductive aminations.[13] It is less reactive than sodium borohydride ($NaBH_4$), allowing for the in-situ reduction of the iminium ion in the presence of the unreacted aldehyde or ketone.[11]

- Solvent: Dichloromethane (DCM) or 1,2-dichloroethane (DCE) are excellent solvents for this reaction as they are aprotic and effectively solubilize the reactants and the reducing agent.[13]

- Acid Catalyst (Optional): For less reactive ketones, a catalytic amount of acetic acid can be added to facilitate the formation of the iminium ion intermediate.

Caption: Reductive Amination Workflow.

Experimental Protocol: Reductive Amination with an Aldehyde

- Reaction Setup: To a round-bottom flask, add the aldehyde (1.0 eq.) and 2-cyclobutylmorpholine (1.2 eq.).

- Dissolution: Dissolve the reactants in anhydrous DCM or DCE (0.1-0.5 M).

- Addition of Reducing Agent: Add sodium triacetoxyborohydride (1.5 eq.) portion-wise to the stirred solution at room temperature.

- Reaction: Stir the reaction mixture at room temperature for 2-12 hours. Monitor the reaction progress by TLC or LC-MS.

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- Work-up: Quench the reaction by the slow addition of saturated aqueous $NaHCO_3$. Separate the organic layer and extract the aqueous layer with DCM.

- Purification: Combine the organic layers, wash with brine, dry over anhydrous Na_2SO_4, filter, and concentrate under reduced pressure. Purify the crude product by flash column chromatography on silica gel.

Buchwald-Hartwig Amination: Arylation of 2-Cyclobutylmorpholine

The palladium-catalyzed Buchwald-Hartwig amination is a cornerstone of modern organic synthesis, enabling the formation of C(aryl)-N bonds under relatively mild conditions.[1][14][15] This reaction is invaluable for the synthesis of arylamines, which are prevalent in pharmaceuticals and functional materials.[10]

Causality Behind Experimental Choices:

- Palladium Catalyst and Ligand: A combination of a palladium precursor, such as $Pd_2(dba)_3$ (tris(dibenzylideneacetone)dipalladium(0)), and a bulky, electron-rich phosphine ligand is crucial for an efficient catalytic cycle.[1][14] Ligands like XPhos (2-dicyclohexylphosphino-2',4',6'-triisopropylbiphenyl) are highly effective for the coupling of secondary amines.[1]

- Base: A strong, non-nucleophilic base is required to deprotonate the amine and facilitate the reductive elimination step. Sodium tert-butoxide (NaOt-Bu) is a commonly used base for this transformation.[10]

- Solvent: Anhydrous, non-polar, aprotic solvents such as toluene or dioxane are typically used to ensure the stability of the catalytic species and to facilitate the reaction at elevated temperatures.[15]

Caption: Buchwald-Hartwig Amination Catalytic Cycle.

Experimental Protocol: Buchwald-Hartwig Amination with an Aryl Bromide

- Reaction Setup: To an oven-dried Schlenk tube, add the aryl bromide (1.0 eq.), $Pd_2(dba)_3$ (2-5 mol%), and the phosphine ligand (4-10 mol%).

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- Inert Atmosphere: Seal the tube with a septum, and evacuate and backfill with an inert gas (e.g., argon) three times.
- Addition of Reagents: Add sodium tert-butoxide (1.4 eq.), 2-cyclobutylmorpholine (1.2 eq.), and anhydrous toluene (0.1-0.2 M).
- Reaction: Heat the reaction mixture to 80-110 °C and stir for 4-24 hours. Monitor the reaction progress by TLC or GC-MS.
- Work-up: Cool the reaction mixture to room temperature, dilute with ethyl acetate, and filter through a pad of Celite.
- Purification: Concentrate the filtrate under reduced pressure and purify the crude product by flash column chromatography on silica gel.

Safety and Handling

2-Cyclobutylmorpholine should be handled with appropriate safety precautions in a well-ventilated fume hood.[16][17][18] It is advisable to wear personal protective equipment, including safety glasses, gloves, and a lab coat.[16][19] Morpholine and its derivatives are generally considered to be corrosive and flammable.[18][19] Consult the Safety Data Sheet (SDS) for detailed safety information before use.

Conclusion

2-Cyclobutylmorpholine is a valuable and versatile building block for the synthesis of novel chemical entities in drug discovery and development. Its unique structural features provide an avenue for exploring new chemical space and optimizing molecular properties. The robust and well-established protocols for amide bond formation, reductive amination, and Buchwald-Hartwig amination detailed in this guide provide a solid foundation for the successful application of this promising building block in a variety of synthetic contexts.

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